

Application Notes and Protocols for In Vivo Efficacy Testing of Friulimicin C

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Compound of Interest

Compound Name: *Friulimicin C*

Cat. No.: B15564657

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Introduction

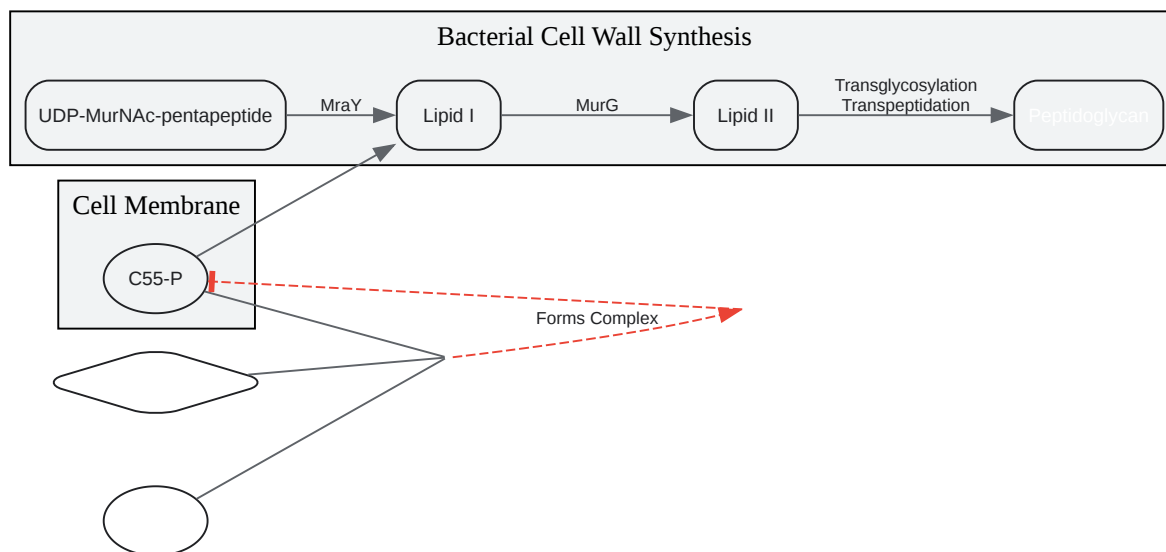
Friulimicin C is a member of the Friulimicin family of lipopeptide antibiotics produced by *Actinoplanes friuliensis*. These antibiotics have demonstrated potent activity against a range of Gram-positive bacteria, including multidrug-resistant strains such as methicillin-resistant *Staphylococcus aureus* (MRSA). The unique mechanism of action of Friulimicins, which involves the calcium-dependent binding to the bacterial lipid carrier bactoprenol phosphate (C55-P), disrupts the cell wall synthesis pathway at a novel target site.^{[1][2][3][4][5][6]} This distinct mechanism makes **Friulimicin C** a promising candidate for further preclinical development.

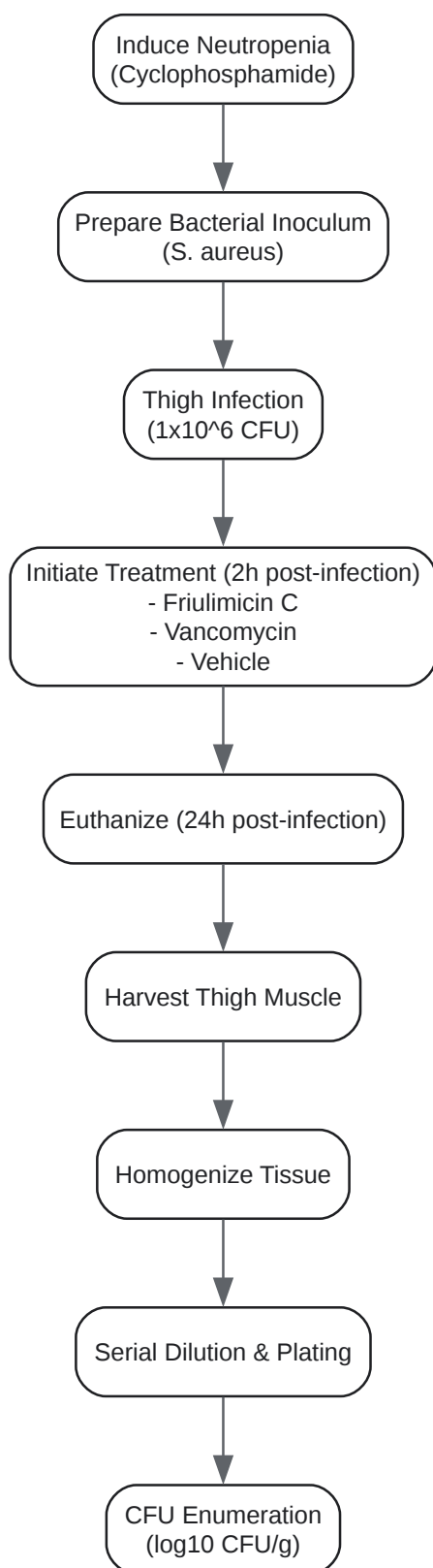
These application notes provide detailed protocols for evaluating the in vivo efficacy of **Friulimicin C** using established murine models of bacterial infection. The described models are essential for determining the potential of **Friulimicin C** as a therapeutic agent.

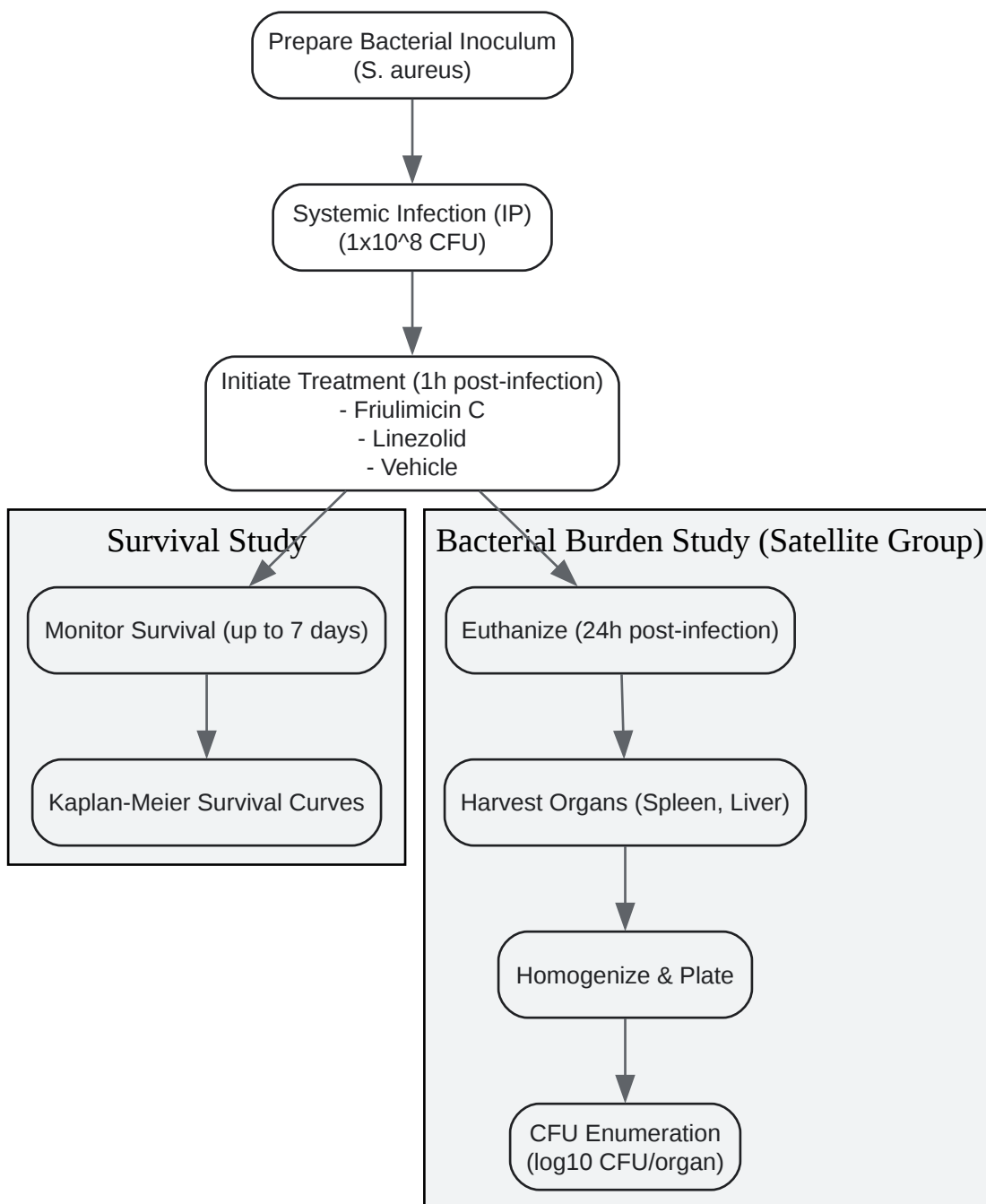
Mechanism of Action

Friulimicin C exerts its bactericidal effect by targeting a critical step in the synthesis of the bacterial cell wall. In a calcium-dependent manner, it forms a complex with bactoprenol phosphate (C55-P), a lipid carrier essential for the transport of peptidoglycan precursors across the cell membrane.^{[1][2][3][5][6][7]} By sequestering C55-P, **Friulimicin C** effectively halts the

cell wall biosynthesis, leading to bacterial cell death.^{[1][2][3][5][6][7]} This targeted disruption of a vital bacterial process underscores its potential for potent antimicrobial activity.







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